

Unveiling the Hydrophilic Nature of DiSulfo-Cy5 Alkyne: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

Cat. No.: B15597435

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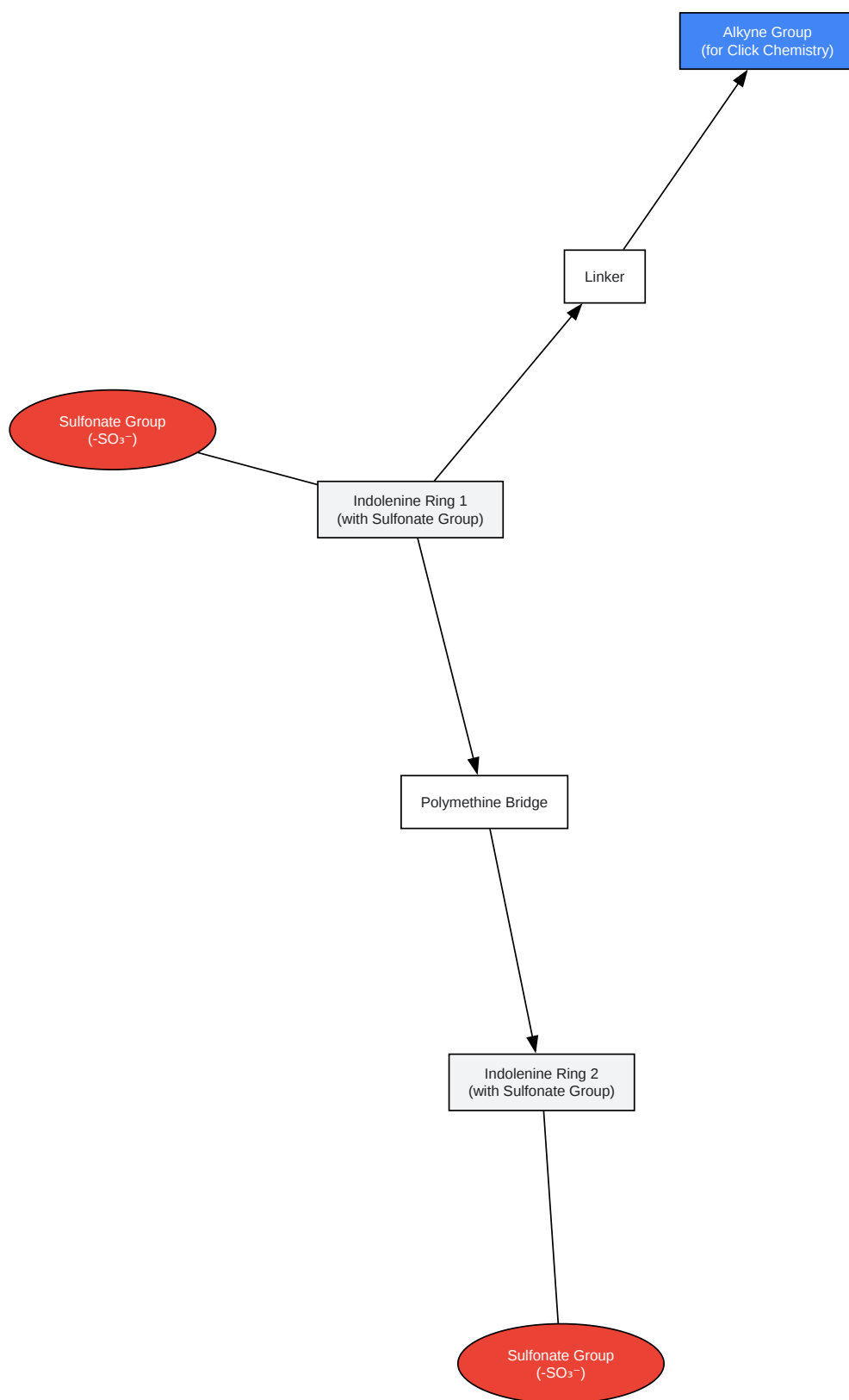
For Researchers, Scientists, and Drug Development Professionals

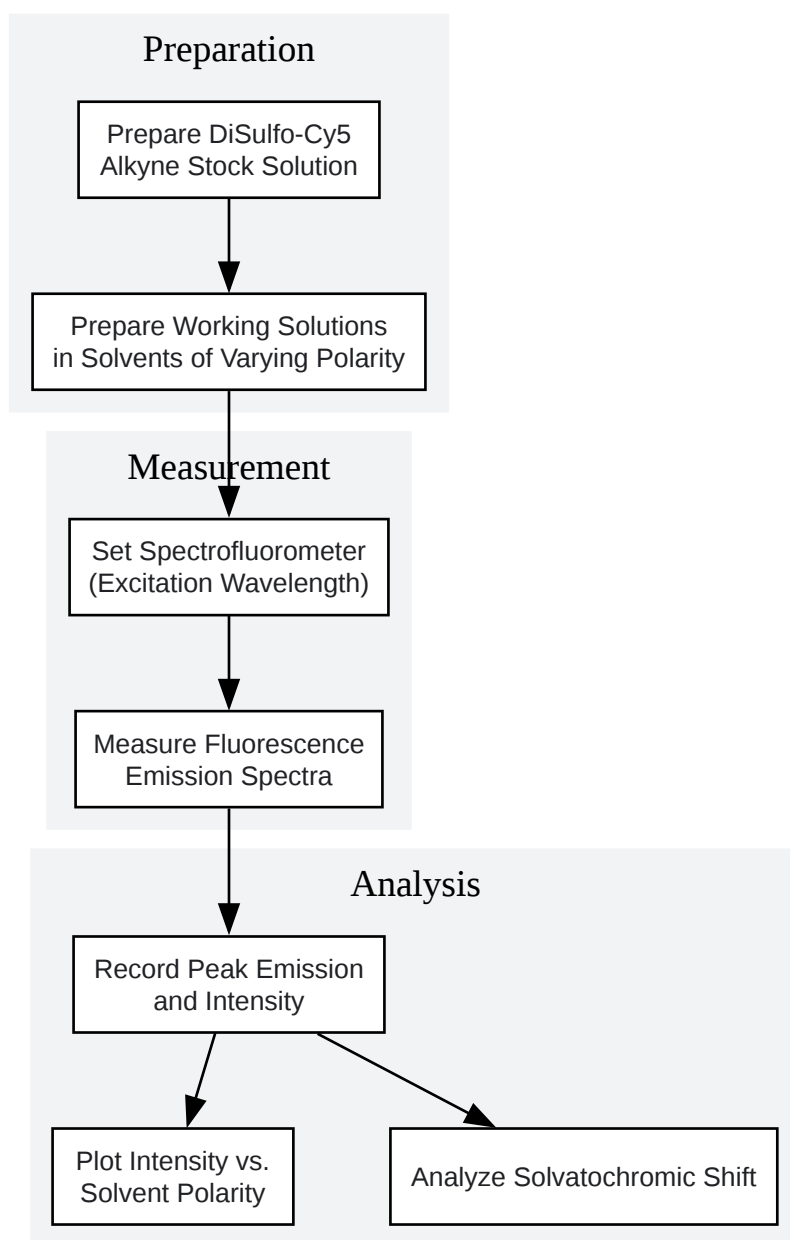
This in-depth technical guide explores the core principles behind the hydrophilicity of **DiSulfo-Cy5 alkyne**, a key fluorescent probe in modern biological research and drug development. We will delve into its chemical properties, applications, and the experimental methodologies used to characterize its water-loving nature.

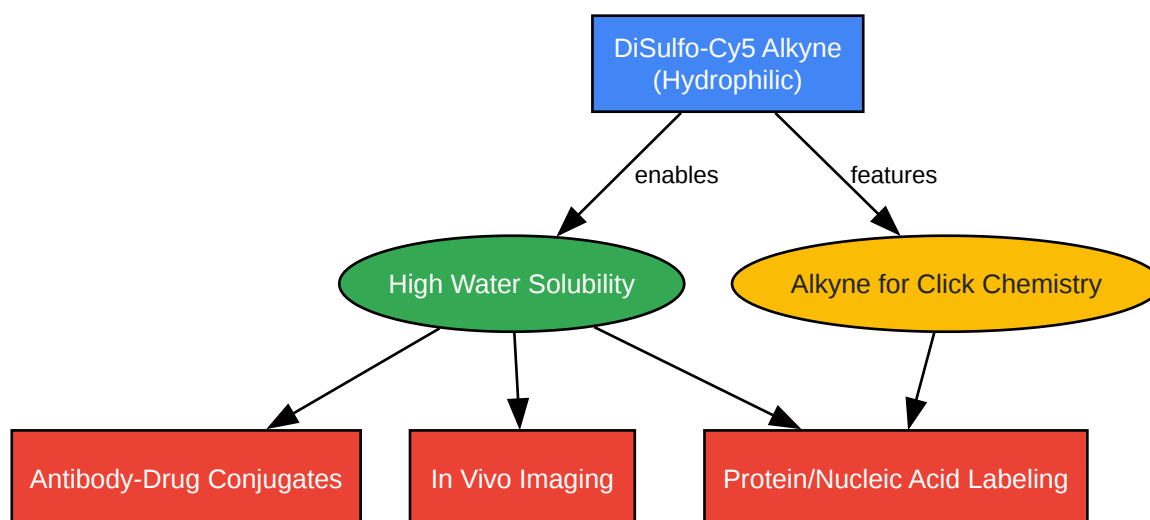
The Chemical Basis of Hydrophilicity

DiSulfo-Cy5 alkyne is a member of the cyanine dye family, renowned for their bright fluorescence and photostability. Its notable hydrophilicity is primarily attributed to the presence of two sulfonate groups ($-\text{SO}_3^-$) within its molecular structure.^{[1][2][3][4][5]} These anionic groups readily interact with the polar water molecules through hydrogen bonding, leading to excellent solubility in aqueous environments.^{[1][2][3][4][5]} This enhanced water solubility is a significant advantage over its non-sulfonated counterparts, as it prevents aggregation and ensures homogenous distribution in biological buffers, which is critical for reliable and reproducible experimental outcomes.^{[3][4]}

The "alkyne" moiety in its name refers to the presence of a terminal alkyne group ($\text{C}\equiv\text{CH}$), which serves as a reactive handle for "click chemistry."^{[6][7][8]} This highly efficient and specific bioorthogonal reaction allows for the covalent attachment of the DiSulfo-Cy5 dye to a wide range of biomolecules, such as proteins, nucleic acids, and small molecule drugs, that have been modified to contain an azide group.







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- To cite this document: BenchChem. [Unveiling the Hydrophilic Nature of DiSulfo-Cy5 Alkyne: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597435#understanding-disulfo-cy5-alkyne-hydrophilicity\]](https://www.benchchem.com/product/b15597435#understanding-disulfo-cy5-alkyne-hydrophilicity)

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